

# handling and reconstitution of lyophilized Spaglumeric Acid-d3

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## Compound of Interest

Compound Name: Spaglumeric Acid-d3

Cat. No.: B13856517

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## Technical Support Center: Spaglumeric Acid-d3

This technical support center provides guidance on the proper handling, reconstitution, and storage of lyophilized **Spaglumeric Acid-d3** for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

1. What is **Spaglumeric Acid-d3** and what are its common synonyms?

**Spaglumeric Acid-d3** is the deuterium-labeled form of Spaglumeric Acid. It is also known by several synonyms, including N-Acetyl-L- $\alpha$ -aspartyl-L-glutamic Acid-d3 and NAAG-d3.

2. How should lyophilized **Spaglumeric Acid-d3** be stored upon receipt?

For long-term storage, lyophilized **Spaglumeric Acid-d3** should be kept at -20°C for up to three years. For shorter-term storage, it can be kept at room temperature or 4°C. It is crucial to protect the product from direct sunlight and moisture.

3. What is the recommended solvent for reconstituting **Spaglumeric Acid-d3**?

The recommended solvents for **Spaglumeric Acid-d3** are high-purity water or methanol. The choice of solvent may depend on the specific requirements of your experiment.

4. What is the solubility of **Spaglumeric Acid-d3** in water?

The solubility of **Spaglumeric Acid-d3** in water is at least 29 mg/mL (95.32 mM), and may be as high as 100 mg/mL (328.68 mM). Sonication is recommended to facilitate dissolution.

5. How should I store the reconstituted **Spaglumeric Acid-d3** solution?

Reconstituted solutions of **Spaglumeric Acid-d3** should be stored at -80°C for up to six months or at -20°C for up to one month. To avoid degradation from repeated freeze-thaw cycles, it is best to aliquot the solution into single-use volumes. If possible, prepare and use the solution on the same day.

6. What are the general safety precautions for handling **Spaglumeric Acid-d3**?

**Spaglumeric Acid-d3** is for research use only and not for human or veterinary use. Standard laboratory safety practices should be followed, including wearing appropriate personal protective equipment (PPE) such as gloves, lab coat, and safety glasses. Work in a well-ventilated area. For highly potent compounds in lyophilized form, specific containment procedures may be necessary to prevent exposure.<sup>[1][2]</sup>

## Troubleshooting Guide

Q1: The lyophilized **Spaglumeric Acid-d3** is difficult to dissolve. What should I do?

- **Ensure Proper Technique:** Make sure you are adding the solvent to the inner wall of the vial to gently wash down the powder, rather than injecting it directly onto the lyophilized material.<sup>[3][4]</sup>
- **Sonication:** Use a bath sonicator to aid dissolution. This is often recommended for Spaglumeric Acid.
- **Gentle Agitation:** Gently swirl or vortex the vial. Avoid vigorous shaking, as this can cause the peptide to aggregate or denature.<sup>[5]</sup>
- **pH Adjustment:** For acidic peptides, dissolving in a slightly basic buffer (e.g., 0.1 M ammonium bicarbonate) may improve solubility. Conversely, basic peptides may dissolve better in a slightly acidic solution (e.g., 10% acetic acid).

Q2: The reconstituted solution appears cloudy or has particulates. What does this mean?

Cloudiness or the presence of particulates indicates that the **Spaglumeric Acid-d3** has not fully dissolved or has aggregated.

- **Continue Dissolution:** Allow the solution to sit at room temperature for 15-30 minutes with gentle agitation.
- **Check Solubility Limit:** You may have exceeded the solubility limit of the compound in the chosen solvent. Try to reconstitute a fresh vial at a lower concentration.
- **Filtration:** If small particulates remain after dissolution attempts, the solution can be filtered through a 0.22 µm filter to sterilize and remove any undissolved material.

Q3: How can I prevent contamination of my **Spaglumeric Acid-d3** solution?

- **Sterile Technique:** Always use sterile pipette tips, syringes, and vials. Work in a clean environment, such as a laminar flow hood, to minimize microbial contamination.
- **High-Purity Solvents:** Use sterile, high-purity water (e.g., WFI - Water for Injection) or appropriate buffers.
- **Proper Storage:** Store the reconstituted aliquots at the recommended temperature to inhibit microbial growth.

## Quantitative Data Summary

Parameter	Value	Reference
Molecular Formula	C11H13D3N2O8	
Molecular Weight	307.27 g/mol	
Solubility in Water	29 - 100 mg/mL (95.32 - 328.68 mM)	
Storage (Lyophilized)	-20°C for up to 3 years	
Storage (Reconstituted)	-80°C for up to 6 months; -20°C for up to 1 month	
Shipping Temperature	Ambient	

## Experimental Protocols

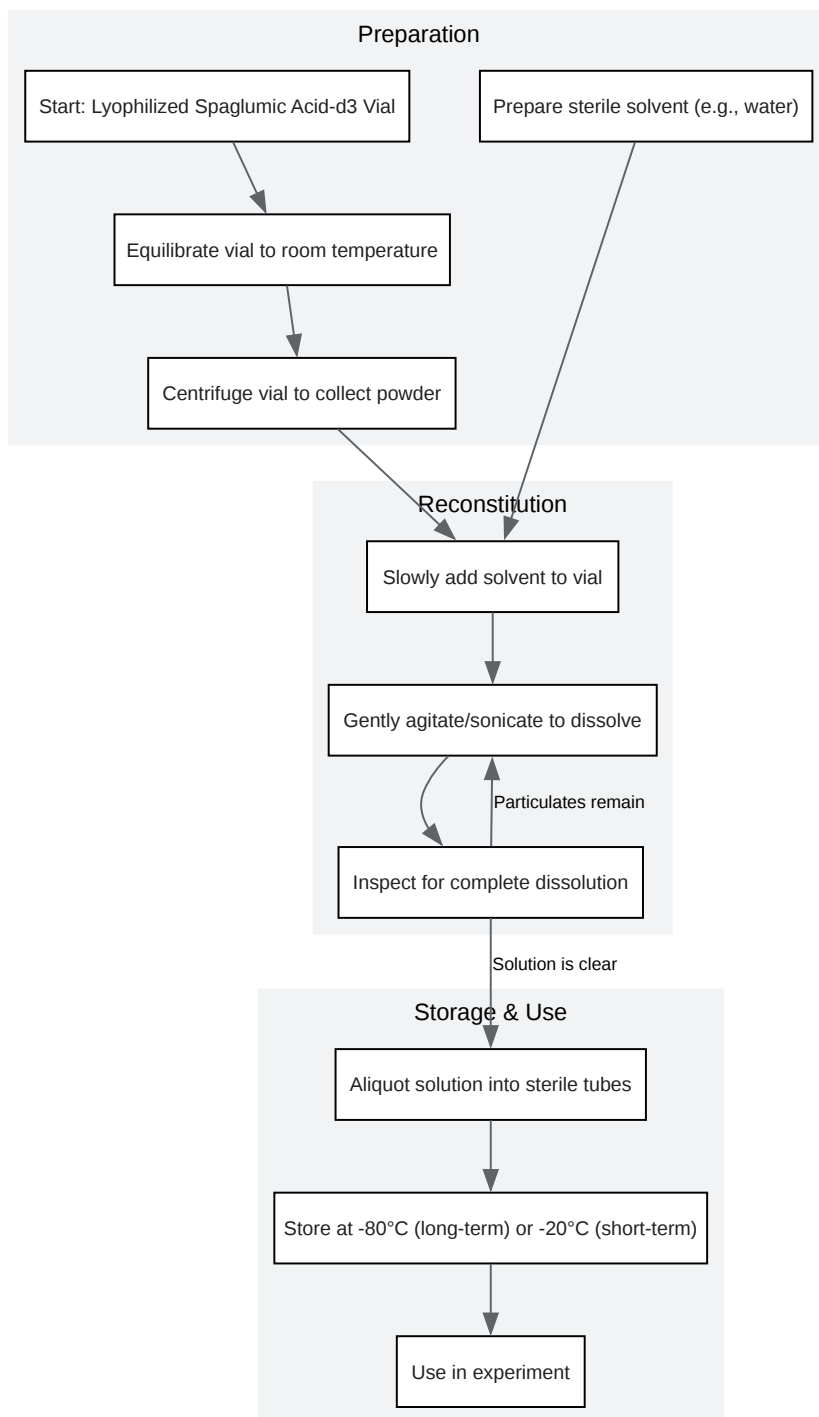
### Detailed Reconstitution Protocol

This protocol provides a step-by-step guide for the reconstitution of lyophilized **Spaglumeric Acid-d3**.

- **Equilibrate the Vial:** Before opening, allow the vial of lyophilized **Spaglumeric Acid-d3** to come to room temperature. This prevents condensation from forming inside the vial, which can affect the stability of the compound.
- **Prepare the Workspace:** Sanitize the work area and wear appropriate personal protective equipment.
- **Centrifuge the Vial:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- **Select and Prepare the Solvent:** Choose a high-purity solvent such as sterile water or methanol.
- **Add the Solvent:** Using a sterile syringe or pipette, slowly add the desired volume of solvent to the vial. Direct the stream of solvent against the inner wall of the vial to gently dissolve the powder.
- **Dissolve the Compound:** Gently swirl the vial or use a vortex mixer on a low setting until the powder is completely dissolved. If necessary, sonicate the vial for short periods to aid dissolution.
- **Inspect the Solution:** The final solution should be clear and free of any visible particles.
- **Aliquot and Store:** For long-term storage, it is recommended to aliquot the solution into smaller, single-use sterile tubes and store them at -80°C. This will minimize freeze-thaw cycles.

## Visualizations

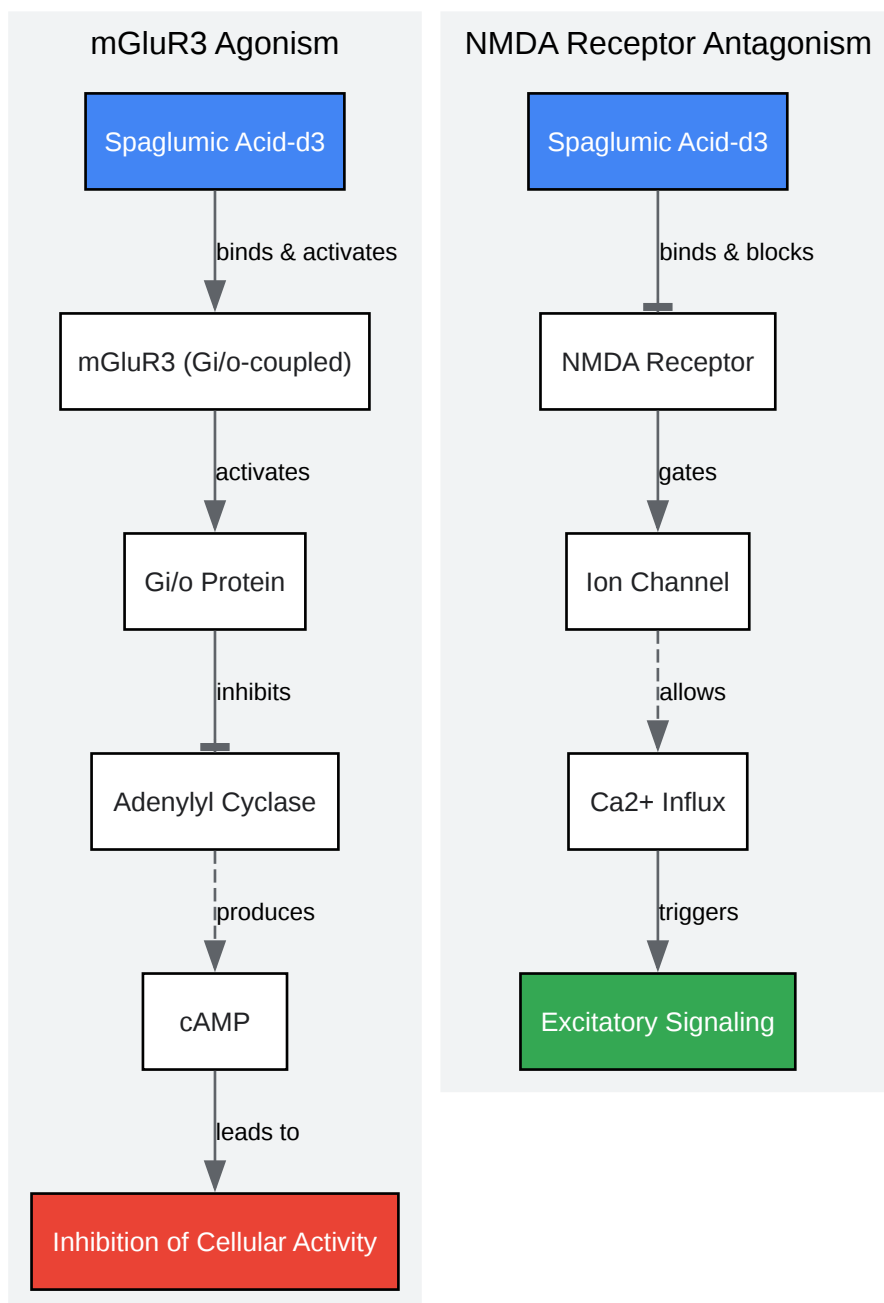
## Experimental Workflow: Reconstitution of Lyophilized Spaglumeric Acid-d3



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Caption: Workflow for reconstituting lyophilized **Spaglumeric Acid-d3**.

## Spaglumic Acid-d3 Signaling Pathways



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Caption: **Spaglumic Acid-d3**'s dual role in neuronal signaling.

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